Technical Guide: 2-Bromo-2'-phenyl-9,9'-spirobi[fluorene]

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Compound of Interest	
Compound Name:	*2-Bromo-2'-phenyl-9,9'-spirobi[fluorene]*
CAS No.:	*1911626-20-4*
Cat. No.:	*B13652634*

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Asymmetric Scaffold for High-Triplet Energy OLED Host Materials

Chemical Identity & Core Significance[1]

2-Bromo-2'-phenyl-9,9'-spirobi[fluorene] is an asymmetric derivative of the spirobifluorene (SBF) core. Unlike the more common

-symmetric 2,2'-dibromo or 2,7-dibromo derivatives, this molecule possesses broken symmetry, featuring a reactive bromine handle on one fluorene wing and a phenyl group on the orthogonal wing.

This structural asymmetry is prized in Organic Light-Emitting Diodes (OLEDs) for constructing "Spiro-Donor-Acceptor" (Spiro-D-A) architectures. The orthogonal configuration of the two fluorene rings (connected at the sp

C9 carbon) electronically decouples the substituents, preserving high triplet energy (

) while allowing independent tuning of hole and electron transport properties.

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Identification Data

Property	Detail
Chemical Name	2-Bromo-2'-phenyl-9,9'-spirobi[fluorene]
Common Abbreviation	2-Br-2'-Ph-SBF
Molecular Formula	
Molecular Weight	471.39 g/mol
Core Structure	9,9'-Spirobifluorene (Orthogonal -systems)
Related CAS Numbers	171408-76-7 (2-Bromo-SBF precursor)67665-47-8 (2,2'-Dibromo-SBF precursor)1361305-36-3 (2-Bromo-7-phenyl isomer)
Physical State	White to off-white crystalline powder
Solubility	Soluble in Toluene, THF, DCM, Chloroform

> *Note on Isomers: It is critical to distinguish this 2,2'-substituted isomer (substituents on orthogonal rings) from the 2,7-substituted isomers (substituents on the same fluorene ring). The 2,2' geometry is essential for maximizing steric bulk and preventing intermolecular quenching.*

Synthesis Strategy & Protocols

The synthesis of **2-Bromo-2'-phenyl-9,9'-spirobi[fluorene]** requires precise desymmetrization of the spirobifluorene core. The most robust method involves a statistical Suzuki coupling or a multi-step lithiation strategy starting from 2,2'-dibromo-9,9'-spirobifluorene.

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Method A: Controlled Suzuki-Miyaura Coupling (Statistical)

This method utilizes the commercially available 2,2'-dibromo-9,9'-spirobifluorene. By limiting the stoichiometry of the phenylboronic acid, the mono-arylated product is favored.

Reagents:

- Precursor: 2,2'-Dibromo-9,9'-spirobi[fluorene] (1.0 eq)[1]
- Reagent: Phenylboronic acid (0.9 - 1.0 eq)
- Catalyst:

  (3-5 mol%) or

  /S-Phos
- Base:

  (2M aq.) or
- Solvent: Toluene/Ethanol/Water (4:1:1)

Protocol:

- Inertion: Charge a 3-neck flask with 2,2'-dibromo-SBF, phenylboronic acid, and base. Purge with

  for 30 mins.
- Catalysis: Add Pd catalyst under positive

  flow.
- Reaction: Heat to reflux (approx. 90-100°C) for 12-24 hours. Monitor via TLC/HPLC for the consumption of starting material and formation of mono- vs. bis-product.
- Workup: Quench with water, extract with DCM. Dry organic layer over

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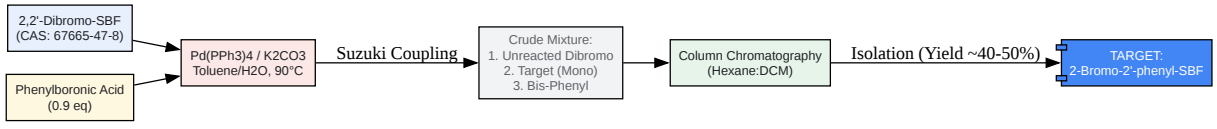
- Purification: The crude mixture will contain unreacted dibromo-SBF, the target mono-phenyl product, and the bis-phenyl byproduct. Column Chromatography (Silica gel, Hexane/DCM gradient) is required to isolate the asymmetric target.

Method B: Lithiation-Borylation-Coupling (High Precision)

For higher purity without statistical byproducts, a sequential lithiation strategy is preferred, though synthetically more demanding.

- Mono-Lithiation: Treat 2,2'-dibromo-SBF with n-BuLi (1.0 eq) at -78°C in dry THF.
- Quench: React the lithiated intermediate with a phenyl source or quench with water to get 2-bromo-SBF, then brominate selectively (less efficient). Better path: Use 2-bromo-2'-iodo-SBF (synthesized via Sandmeyer from the diamine) for chemoselective coupling.

Synthesis Workflow Diagram



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Caption: Statistical synthesis route via controlled Suzuki coupling to access the asymmetric 2-bromo-2'-phenyl scaffold.

Material Properties & Characterization

The 2-Bromo-2'-phenyl-SBF molecule is defined by its spiro-conjugation interruption. The sp

carbon at position 9 prevents electronic communication between the two fluorene halves, resulting in unique photophysical properties.

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Key Physical Parameters

Parameter	Value (Approx.)	Significance
Glass Transition ( )	120°C - 130°C	High morphological stability for thin films.
Decomposition ( )	> 400°C	Suitable for vacuum thermal evaporation.
HOMO Level	-5.9 eV	Deep HOMO typical of fluorene; requires hole-injection matching.
LUMO Level	-2.1 eV	High LUMO allows for electron blocking.
Triplet Energy ( )	~2.7 - 2.8 eV	Sufficient to confine excitons for Green and Blue phosphors.

Structural Validation (NMR)

- H NMR (CDCl): Look for the characteristic doublet of doublets for the fluorene protons. The asymmetry will split the signals of the two fluorene rings. The phenyl ring protons will appear as a multiplet around 7.3-7.5 ppm.
- C NMR: The spiro carbon (C9) typically appears at ~66 ppm.

Applications in OLEDs

This molecule serves as a versatile building block for:

- Host Materials: The bromine handle allows for the attachment of hole-transporting units (e.g., Carbazole, Triphenylamine) or electron-transporting units (e.g., Triazine, Phosphine Oxide).
- TADF Emitters: By attaching a donor (D) to the 2-position (replacing Br) while the 2'-phenyl acts as a steric spacer or weak acceptor modulator, "Through-Space" Charge Transfer

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(TSCT) can be engineered.

Design Logic: The "Orthogonal" Advantage

In a standard biphenyl or fluorene host, the donor and acceptor moieties might conjugate, lowering the triplet energy. In 2,2'-SBF derivatives, the D and A units are held perpendicular.

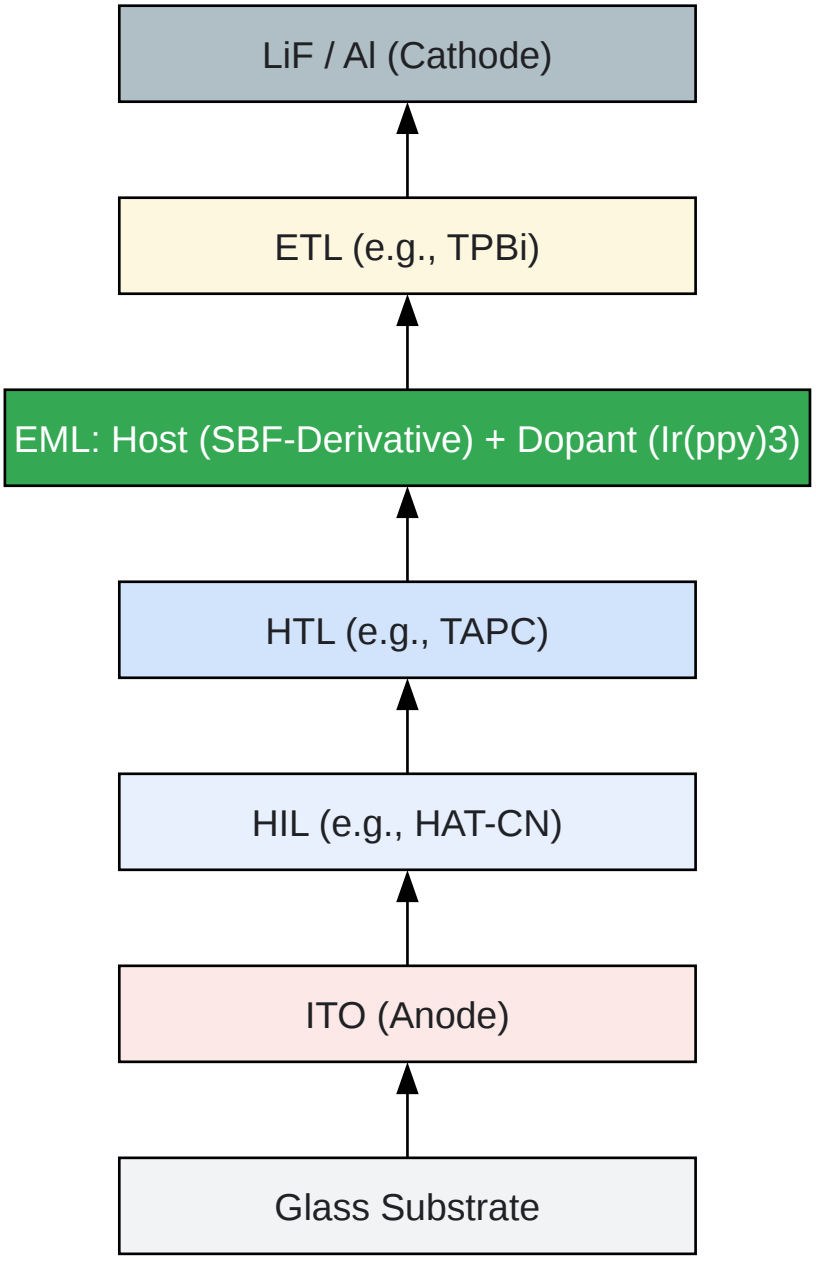
- Result: The HOMO is localized on one ring (Donor side), and the LUMO on the other (Acceptor side).
- Benefit: Small

  (Singlet-Triplet splitting), facilitating Thermally Activated Delayed Fluorescence (TADF).

Device Architecture Example

When converted to a host (e.g., by reacting the Br with Carbazole to form 2-Carbazolyl-2'-phenyl-SBF):

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Caption: Typical OLED stack utilizing SBF-based host materials for phosphorescent emission.

Safety & Handling (MSDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- Handling: Use only in a chemical fume hood. Avoid dust formation.

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- Storage: Store under inert atmosphere (

  or Ar) at room temperature. Light sensitive (store in amber vials).

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